

Personal protective equipment for handling Yck2-IN-1

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Compound of Interest

Compound Name: Yck2-IN-1

Cat. No.: B15543660

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Essential Safety and Handling Guide for Yck2-IN-1

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling and disposal of **Yck2-IN-1**, a potent inhibitor of the *Candida albicans* Yck2 kinase. Adherence to these protocols is critical for ensuring laboratory safety and the integrity of your research.

Summary of Key Information

Yck2-IN-1 is a valuable tool for studying fungal biology and developing novel antifungal therapies. The following table summarizes its key properties based on available data.

| Property | Value | Source |
|-----------------------------|---|-----------|
| Target | Candida albicans Yck2 kinase | [1][2][3] |
| IC50 (against Yck2) | ~80 nM | [1][2] |
| MIC80 (against C. albicans) | 12.5 µM | |
| Metabolic Stability | 66% remaining in mouse liver microsomes | |
| Appearance | Solid powder (presumed) | |
| Storage (Solid) | Room temperature in the continental US; may vary elsewhere. Store under recommended conditions on the Certificate of Analysis. | |
| Storage (In Solution) | Follow supplier recommendations. As a general guideline for similar compounds, store in DMSO at -20°C or -80°C for long-term stability. | |

Personal Protective Equipment (PPE)

When handling **Yck2-IN-1** in any form, it is imperative to use appropriate personal protective equipment to minimize exposure.

- **Gloves:** Wear nitrile or other chemically resistant gloves.
- **Eye Protection:** Use safety glasses with side shields or goggles.
- **Lab Coat:** A standard laboratory coat should be worn to protect clothing and skin.
- **Ventilation:** Handle the solid compound in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust particles.

Operational Plan: Handling and Use

Follow these procedural steps for the safe handling and use of **Yck2-IN-1**.

- Preparation of Stock Solutions:
 - Before handling the solid compound, ensure you are wearing the appropriate PPE.
 - Work in a chemical fume hood to prevent inhalation of the powder.
 - Prepare stock solutions by dissolving **Yck2-IN-1** in a suitable solvent, such as dimethyl sulfoxide (DMSO).
 - Ensure the container is clearly labeled with the compound name, concentration, solvent, and date of preparation.
- Use in Experiments:
 - When diluting the stock solution for experiments, continue to wear appropriate PPE.
 - Avoid direct contact with the skin and eyes.
 - Conduct all experimental procedures involving **Yck2-IN-1** in a designated and clean workspace.

Disposal Plan

Proper disposal of **Yck2-IN-1** and associated waste is crucial to prevent environmental contamination and ensure a safe laboratory environment.

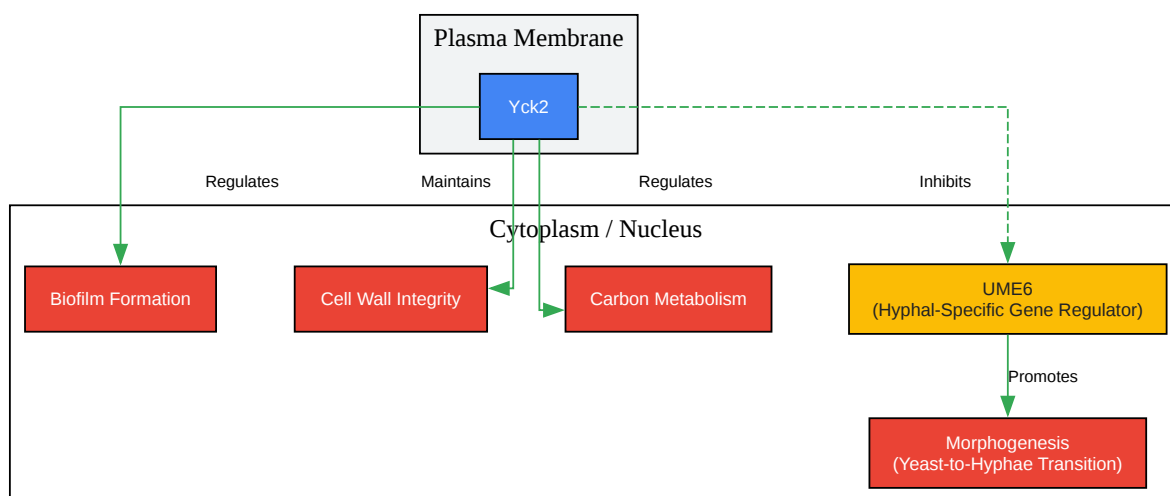
- Unused or Expired Solid **Yck2-IN-1**:
 - Do not dispose of the solid compound in the regular trash or down the drain.
 - Package the original vial or a securely sealed container with the solid **Yck2-IN-1**.
 - Label the container clearly as "Hazardous Chemical Waste" and include the full chemical name ("**Yck2-IN-1**").

- Store the waste container in a designated, secure area for chemical waste pickup.
- Arrange for disposal through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.
- Solutions of **Yck2-IN-1** (e.g., in DMSO):
 - Do not dispose of solutions down the drain.
 - Collect all liquid waste containing **Yck2-IN-1** in a dedicated, leak-proof, and chemically resistant container.
 - Label the waste container as "Hazardous Chemical Waste" and list all components, including the solvent (e.g., "**Yck2-IN-1** in DMSO").
 - Store the liquid waste container in secondary containment to prevent spills.
 - Arrange for disposal through your institution's EHS office or a licensed chemical waste disposal contractor.
- Contaminated Consumables:
 - All consumables that have come into contact with **Yck2-IN-1** (e.g., pipette tips, microfuge tubes, gloves) should be considered hazardous waste.
 - Collect these materials in a designated, clearly labeled, and sealed bag or container.
 - Dispose of this container as hazardous chemical waste through your institution's EHS-approved waste stream.
- Spill and Emergency Procedures:
 - In the event of a spill, evacuate the immediate area if the spill is large or the solvent is volatile.
 - Wear appropriate PPE before cleaning the spill.
 - For a liquid spill, absorb the material with an inert absorbent (e.g., vermiculite, sand).

- For a solid spill, carefully sweep it up to avoid creating dust.
- Place the absorbed material or swept powder into a labeled hazardous waste container.

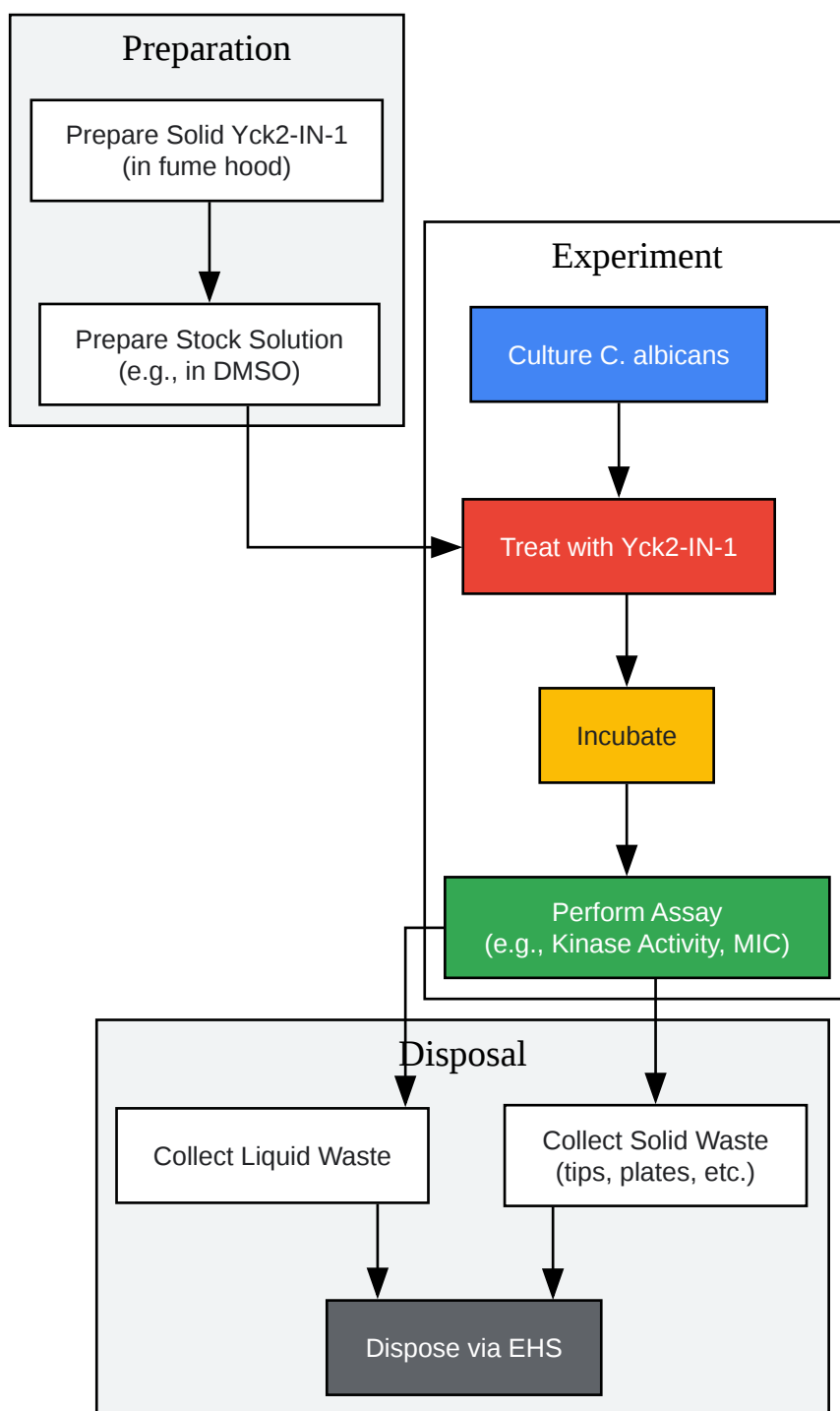
Yck2 Signaling and Experimental Workflow

The following diagrams illustrate the known signaling pathway of Yck2 in *Candida albicans* and a general experimental workflow for using **Yck2-IN-1**.



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Caption: Yck2 signaling pathway in *Candida albicans*.



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Caption: General experimental workflow for using **Yck2-IN-1**.

Detailed Experimental Protocol: In Vitro Kinase Assay

This protocol is adapted from methodologies used for similar kinase inhibitors and can be used to assess the in vitro activity of **Yck2-IN-1** against Yck2.

- Reagents and Materials:
 - Purified recombinant Yck2 kinase domain.
 - **Yck2-IN-1** stock solution (in DMSO).
 - Kinase buffer (e.g., 25 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM DTT).
 - ATP.
 - Casein, dephosphorylated, as a substrate.
 - ADP-Glo™ Kinase Assay kit (or similar).
 - 96-well plates.
 - Plate reader for luminescence detection.
- Procedure:
 1. Prepare serial dilutions of **Yck2-IN-1** in kinase buffer in a 96-well plate. Include a DMSO-only control.
 2. Add the purified Yck2 kinase to each well.
 3. Add the casein substrate to each well.
 4. Initiate the kinase reaction by adding ATP to each well.
 5. Incubate the plate at 30°C for a predetermined time (e.g., 30-60 minutes).

6. Stop the reaction and measure the amount of ADP produced using the ADP-Glo™ Kinase Assay kit according to the manufacturer's instructions.
7. Measure luminescence using a plate reader.
8. Calculate the percent inhibition for each **Yck2-IN-1** concentration and determine the IC50 value.

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